

Amoxicillin D4: A Technical Guide for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amoxicillin D4

Cat. No.: B1165254

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource on **Amoxicillin D4**, a deuterated analog of the widely used β -lactam antibiotic, amoxicillin. This document provides a detailed overview of its primary application in research, focusing on its role as an internal standard in quantitative bioanalysis. It includes key chemical and physical properties, detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays, and a summary of relevant quantitative data.

Introduction to Amoxicillin D4

Amoxicillin D4 is a stable isotope-labeled version of amoxicillin where four hydrogen atoms on the phenyl group have been replaced with deuterium atoms.^{[1][2]} This isotopic substitution results in a molecule that is chemically identical to amoxicillin but has a higher molecular weight.^[3] This key difference allows it to be distinguished from the unlabeled (or "light") amoxicillin by mass spectrometry.

The primary and most critical use of **Amoxicillin D4** in a research setting is as an internal standard for the quantification of amoxicillin in various biological matrices, such as human plasma and urine.^{[4][5]} In quantitative bioanalysis, especially in pharmacokinetic and bioequivalence studies, the use of a stable isotope-labeled internal standard is considered the gold standard. It co-elutes with the analyte of interest and experiences similar extraction recovery and ionization efficiency, thereby correcting for variations in sample preparation and

instrument response. This leads to highly accurate and precise quantification of the target analyte.

Physicochemical Properties

A summary of the key physicochemical properties of **Amoxicillin D4** is presented in the table below.

Property	Value	Reference(s)
Chemical Name	(2S,5R,6R)-6-[[[(2R)-2-amino-2-(4-hydroxyphenyl)-2,3,5,6-d4)acetamido]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	
CAS Number	2673270-36-3	
Molecular Formula	C ₁₆ H ₁₅ D ₄ N ₃ O ₅ S	
Molecular Weight	369.4 g/mol	
Appearance	White solid	
Purity	Chromatographic Purity >90%, Isotopic Enrichment: ≥99% deuterated forms (d ₁ -d ₄)	
Storage	2-8 °C in a well-closed container	

Application in Quantitative Bioanalysis: LC-MS/MS

The most prominent application of **Amoxicillin D4** is in bioanalytical method development and validation for pharmacokinetic studies of amoxicillin. The following sections detail a typical experimental protocol for the simultaneous quantification of amoxicillin and clavulanic acid in human plasma using Ultra Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), with **Amoxicillin D4** as the internal standard for amoxicillin.

Experimental Protocol: Quantification in Human Plasma

This protocol is a composite of methodologies described in peer-reviewed research articles.

3.1.1. Sample Preparation: Solid Phase Extraction (SPE)

A solid-phase extraction method is employed to extract amoxicillin and clavulanic acid from human plasma.

- Materials:
 - Human plasma (100 μ L)
 - **Amoxicillin D4** internal standard working solution
 - 1% (v/v) Formic acid in water
 - Methanol
 - SPE cartridges (e.g., Phenomenex Strata-X)
- Procedure:
 - To 100 μ L of plasma, add a known amount of **Amoxicillin D4** internal standard solution.
 - Add 100 μ L of 1% formic acid in water and vortex.
 - Centrifuge the sample.
 - Pre-condition the SPE cartridge with 1.0 mL of methanol followed by 1.0 mL of 1% formic acid in water.
 - Load the supernatant from the centrifuged sample onto the SPE cartridge.
 - Wash the cartridge with 1.0 mL of 1% formic acid in water, followed by 1.0 mL of water.
 - Dry the cartridge under nitrogen.
 - Elute the analytes with the mobile phase solution.

3.1.2. Chromatographic Conditions

The extracted samples are analyzed using a UPLC system.

Parameter	Condition	Reference(s)
Column	UPLC BEH C18 (50 mm × 2.1 mm, 1.7 µm)	
Mobile Phase	Acetonitrile: 2.0 mM Ammonium Formate in water (85:15, v/v)	
Flow Rate	0.400 mL/min	
Mode	Isocratic	
Injection Volume	5 µL	

3.1.3. Mass Spectrometric Conditions

A triple quadrupole mass spectrometer is used for detection and quantification.

Parameter	Condition	Reference(s)
Ionization Mode	Electrospray Ionization (ESI), Negative	
Detection Mode	Multiple Reaction Monitoring (MRM)	

MRM Transitions:

The following MRM transitions are monitored for the quantification of amoxicillin and **Amoxicillin D4**.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Reference(s)
Amoxicillin	364.00	223.00	
Amoxicillin D4 (IS)	368.00	227.00	

Quantitative Data Summary

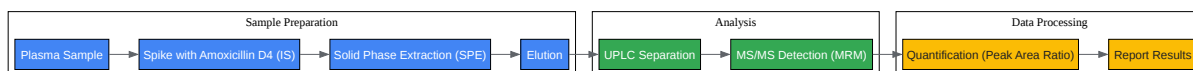
The following table summarizes key quantitative parameters from a validated bioanalytical method.

Parameter	Amoxicillin	Reference(s)
Linear Range	10.0 - 10,000 ng/mL	
Lower Limit of Quantification (LLOQ)	10.0 ng/mL	
Mean Extraction Recovery	99.6%	
Intra- and Inter-batch Precision (%CV)	1.48 - 5.88%	
Intra- and Inter-batch Accuracy	96.1 - 103.2%	

Visualizing Workflows and Concepts

Bioanalytical Workflow for Amoxicillin Quantification

The following diagram illustrates the general workflow for the quantification of amoxicillin in a biological matrix using **Amoxicillin D4** as an internal standard.

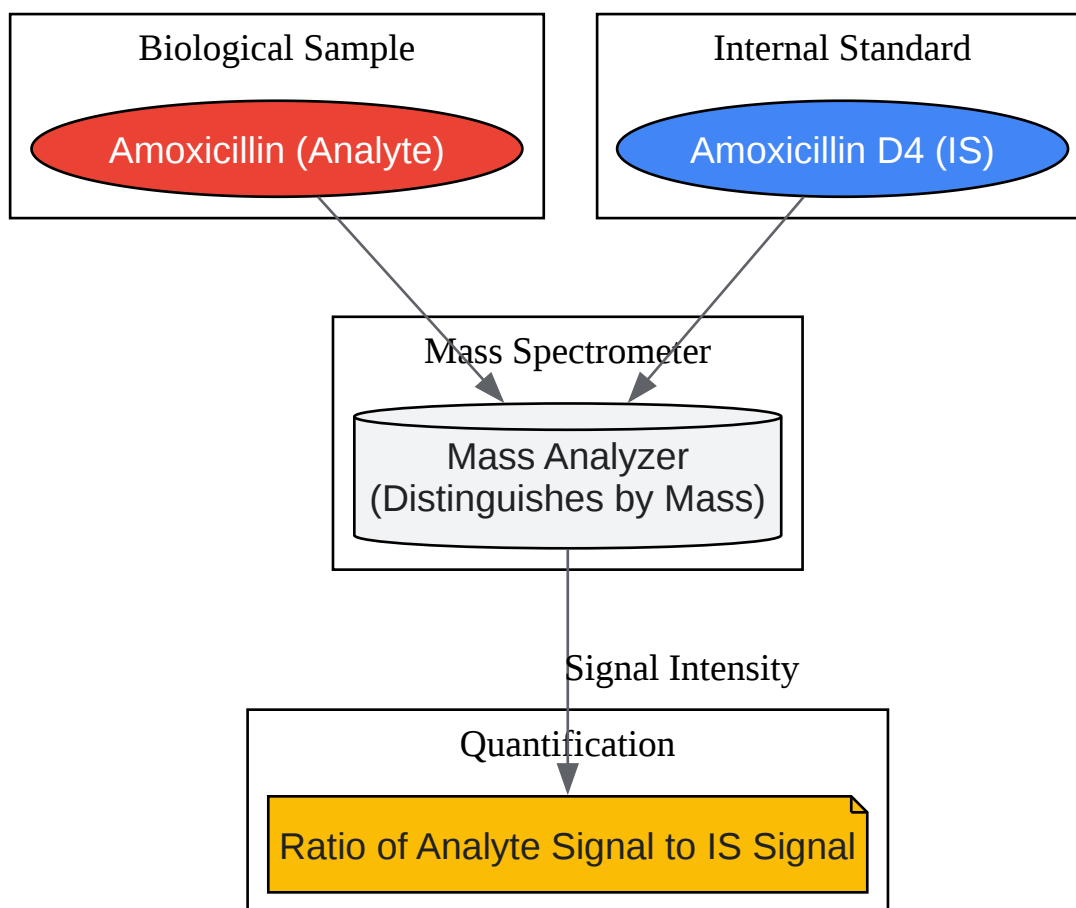


[Click to download full resolution via product page](#)

Bioanalytical workflow for amoxicillin quantification.

Principle of Stable Isotope Dilution Analysis

This diagram illustrates the core principle of using a deuterated internal standard in quantitative mass spectrometry.



[Click to download full resolution via product page](#)

Principle of stable isotope dilution analysis.

Conclusion

Amoxicillin D4 is an indispensable tool for researchers and drug development professionals engaged in the quantitative analysis of amoxicillin. Its use as an internal standard in LC-MS/MS assays ensures the highest level of accuracy and precision, which is paramount for regulatory submissions and fundamental pharmacokinetic research. The detailed protocols and data

presented in this guide provide a solid foundation for the development and implementation of robust bioanalytical methods. analytical methods.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amoxicillin-d4 (Major) | CAS 2673270-36-3 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. clearsynth.com [clearsynth.com]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. Analysis of Amoxicillin and Clavulanic Acid by UPLC-MS/MS in Human Plasma for Pharmacokinetic Application [zenodo.org]
- 5. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Amoxicillin D4: A Technical Guide for Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1165254#what-is-amoxicillin-d4-and-its-primary-use-in-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com